

5-Acetyltaxachitriene A: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest		
Compound Name:	5-Acetyltaxachitriene A	
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Abstract

5-Acetyltaxachitriene A is a naturally occurring taxane diterpenoid isolated from the needles of Taxus mairei. As a member of the taxane family, which includes the prominent anticancer agent Paclitaxel, **5-Acetyltaxachitriene A** holds potential significance in pharmacological research and drug development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential biological activities of **5-Acetyltaxachitriene A**, based on available scientific literature. Detailed experimental protocols for the isolation of similar taxane diterpenoids and a summary of their cytotoxic effects are also presented.

Chemical Structure and Physicochemical Properties

5-Acetyltaxachitriene A possesses a complex diterpenoid core structure characteristic of the taxane family. The chemical formula for **5-Acetyltaxachitriene A** is C₃₄H₄₆O₁₄, with a molecular weight of 678.7 g/mol .[1] The structure is based on a bicyclo[9.3.1]pentadecane skeleton.

While a definitive 2D structure image for **5-Acetyltaxachitriene A** is not readily available in public chemical databases, its IUPAC name, (2,5,7,9,10,13-hexaacetyloxy-8,12,15,15-tetramethyl-4-bicyclo[9.3.1]pentadeca-3,8,11-trienyl)methyl acetate, provides the necessary information to deduce its connectivity.[1]



Table 1: Physicochemical Properties of 5-Acetyltaxachitriene A

Property	Value	Source
Molecular Formula	C34H46O14	PubChem
Molecular Weight	678.7 g/mol	PubChem
CAS Number	187988-48-3	PubChem
IUPAC Name	(2,5,7,9,10,13-hexaacetyloxy-8,12,15,15-tetramethyl-4-bicyclo[9.3.1]pentadeca-3,8,11-trienyl)methyl acetate	PubChem
Boiling Point	687.5±55.0 °C (Predicted)	BOC Sciences
Density	1.2±0.1 g/cm³ (Predicted)	BOC Sciences
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	BOC Sciences
Appearance	Powder	BOC Sciences
Storage	Store at -20°C	BOC Sciences

Spectroscopic Data

Detailed spectroscopic data for **5-Acetyltaxachitriene A** is not available in the public domain. However, based on the analysis of other taxane diterpenoids isolated from Taxus mairei, a general profile of expected NMR and Mass Spectrometry data can be inferred. The structures of novel taxanes are typically determined using a combination of 1D and 2D NMR techniques (COSY, HMQC, HMBC, NOESY) and mass spectrometry.[2][3][4]

Table 2: General Spectroscopic Data for Taxane Diterpenoids



Spectroscopic Technique	Typical Observations for Taxane Core
¹ H NMR	Complex multiplets in the aliphatic region (δ 1.0-3.0 ppm) for the core structure. Signals for methyl groups often appear as singlets. Protons on oxygenated carbons appear at lower fields (δ 3.5-6.0 ppm). Acetyl methyl protons typically resonate around δ 2.0 ppm.
¹³ C NMR	A large number of signals corresponding to the complex carbon skeleton. Carbonyl carbons of acetyl groups appear in the downfield region (δ 170-180 ppm). Carbons attached to oxygen appear in the range of δ 60-90 ppm.
Mass Spectrometry (MS)	The molecular ion peak (M+) or protonated molecule ([M+H]+) can be observed to confirm the molecular weight. Fragmentation patterns can provide information about the substituents and the core structure.

Experimental Protocols General Isolation Protocol for Taxane Diterpenoids from Taxus mairei

The following is a generalized procedure for the isolation of taxane diterpenoids from the needles or bark of Taxus mairei, based on common phytochemical extraction and chromatography techniques.

Caption: Generalized workflow for the isolation of taxane diterpenoids.

Biological Activity and Mechanism of Action

While specific biological activity data for **5-Acetyltaxachitriene A** is not documented in the readily available literature, taxane diterpenoids isolated from Taxus mairei have demonstrated significant cytotoxic activities against various cancer cell lines.[5][6][7] For instance, other taxanes from this plant have shown inhibitory effects on human colon carcinoma cells.[5]



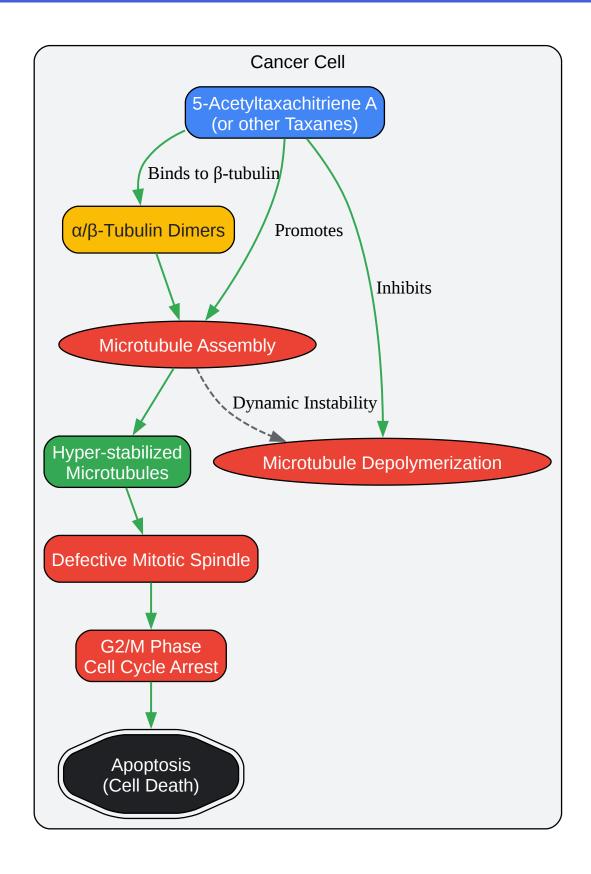




Taxane compounds from T. mairei have also exhibited inhibitory effects on non-small cell lung cancer cells (A549), mouse melanoma cells (B16), and human hepatoma cells (BEL7402).[6] [7]

The primary mechanism of action for clinically used taxanes like Paclitaxel is the stabilization of microtubules, which are essential components of the cytoskeleton involved in cell division. By binding to the β-tubulin subunit, taxanes promote the assembly of tubulin into microtubules and inhibit their depolymerization. This disruption of microtubule dynamics leads to the arrest of the cell cycle at the G2/M phase and ultimately induces apoptosis (programmed cell death).





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Caption: General mechanism of action for taxane diterpenoids.



Future Perspectives

5-Acetyltaxachitriene A represents a yet-to-be-fully-explored member of the pharmacologically significant taxane family. Further research is warranted to fully elucidate its chemical structure through detailed spectroscopic analysis and to investigate its biological activities. In vitro cytotoxicity screening against a panel of cancer cell lines would be a crucial first step to determine its potential as an anticancer agent. Subsequent studies could focus on its specific molecular targets and mechanism of action, potentially revealing novel therapeutic opportunities. The development of efficient synthetic or semi-synthetic routes to **5-Acetyltaxachitriene A** and its analogs could also pave the way for structure-activity relationship studies and the optimization of its pharmacological profile.

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